

A Technical Guide to the Physicochemical Properties of Beryllium Sulfate Tetrahydrate

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Compound of Interest

Compound Name: *Beryllium sulfate*

Cat. No.: *B147924*

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Introduction: **Beryllium sulfate** tetrahydrate ($\text{BeSO}_4 \cdot 4\text{H}_2\text{O}$) is a white crystalline inorganic compound. It serves as a key intermediate in the production of high-purity beryllium oxide, which is utilized in ceramics and electronics due to its high thermal conductivity and electrical insulation properties.[1][2] The unique properties of the beryllium cation (Be^{2+}), with its exceptionally small ionic radius and high charge density, lead to distinctive coordination chemistry and structural characteristics compared to other alkaline earth metal sulfates. This guide provides a comprehensive overview of the physicochemical properties of **beryllium sulfate** tetrahydrate, tailored for researchers, scientists, and professionals in drug development. Due to the high toxicity of beryllium compounds, which can cause chronic beryllium disease, stringent safety protocols are essential when handling this substance.[3]

Core Physicochemical Properties

Beryllium sulfate tetrahydrate is a white, odorless crystalline solid that is denser than water.[4][5] It is hygroscopic, meaning it can absorb moisture from the air.[2][3]

Property	Value
Molecular Formula	BeSO ₄ ·4H ₂ O
Molecular Weight	177.14 g/mol [1] [4] [5] [6]
Appearance	White crystalline solid [1] [5] [7]
Odor	Odorless [5] [8]
Density	1.713 g/cm ³ at 25 °C [5] [8] [9] [10]
Melting Point	Decomposes upon heating. Loses two water molecules at approximately 110 °C. [1] [11] [7] [8]
Boiling Point	Decomposes [11] [8]
Refractive Index (n _D)	1.4374 [11] [7] [8]

Structural and Thermodynamic Properties

Crystal Structure

The crystal structure of **beryllium sulfate** tetrahydrate is distinct from that of other alkaline earth sulfates. X-ray crystallography reveals that the tetrahydrate form contains a tetrahedral [Be(H₂O)₄]²⁺ cationic unit.[\[11\]](#)[\[8\]](#)[\[12\]](#) This coordination is a direct result of the small size of the Be²⁺ ion. In contrast, the analogous magnesium salt, MgSO₄·6H₂O, features an octahedral [Mg(H₂O)₆]²⁺ unit.[\[8\]](#)[\[12\]](#) The anhydrous form of **beryllium sulfate** has a structure containing alternating tetrahedrally coordinated beryllium and sulfur atoms.[\[8\]](#)[\[12\]](#)

Crystal Property	Value
Crystal System	Tetragonal [2] [5] [9]
Space Group	I 4/m c m [5]
Lattice Parameters	a = 8.02 Å, b = 8.02 Å, c = 10.75 Å [5]
Cell Angles	α = 90°, β = 90°, γ = 90° [5]
Be-O Bond Distance	~156 pm [11] [12]
S-O Bond Distance	~150 pm [11] [12]

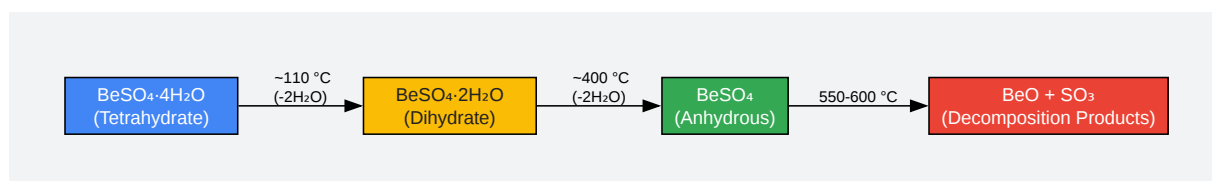
Thermodynamic Data

The following thermodynamic parameters have been established for anhydrous **beryllium sulfate**.

Thermodynamic Property	Value
Standard Enthalpy of Formation ($\Delta_f H^\ominus_{298}$)	-1197 kJ/mol[11][8]
Gibbs Free Energy of Formation ($\Delta_f G^\ominus$)	-1088 kJ/mol[11][8]
Standard Molar Entropy (S^\ominus_{298})	90 J/mol·K[11][8]

Thermal Decomposition

Beryllium sulfate tetrahydrate undergoes a stepwise dehydration process upon heating. It loses two molecules of water at approximately 110 °C to form the dihydrate ($\text{BeSO}_4 \cdot 2\text{H}_2\text{O}$). [11][7][8][9] Complete dehydration to the anhydrous salt (BeSO_4) occurs at 400 °C. [11][8][9][12] The anhydrous form is stable up to 550-600 °C, at which point it decomposes to yield beryllium oxide (BeO) and sulfur trioxide (SO_3). [1][11]



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Caption: Thermal decomposition pathway of **beryllium sulfate** tetrahydrate.

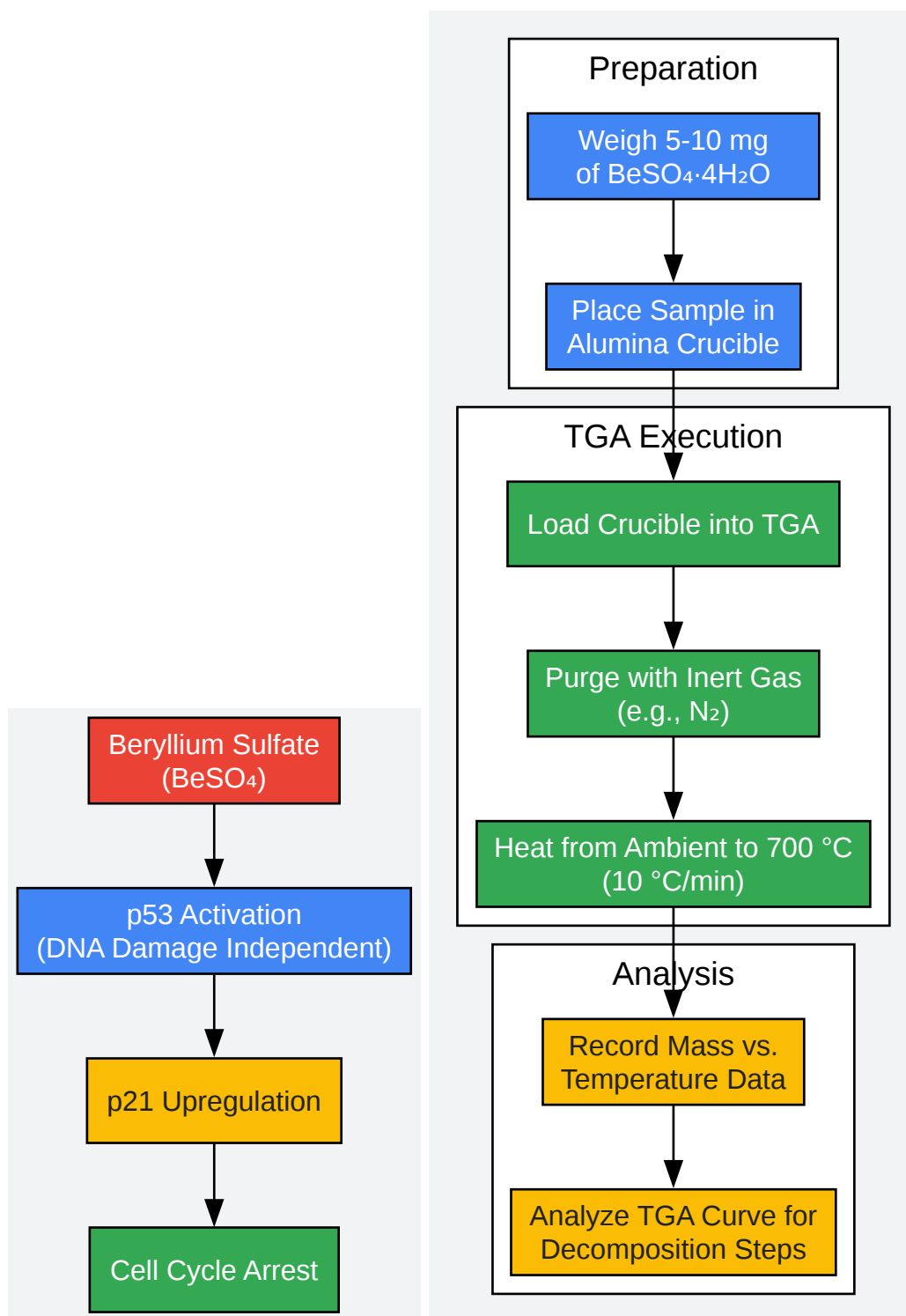
Solubility

Beryllium sulfate tetrahydrate is freely soluble in water but insoluble in alcohol. [11][9][13] Its aqueous solubility increases with temperature.

Temperature (°C)	Solubility (g/100 mL H ₂ O)
0	36.2[11][7][8]
20	40.0[1][7][8]
25	41.3[14]
30	30.5[2][9]
60	54.3[11][7][8]

Biological Interactions and Signaling Pathways

While research into the specific molecular interactions of **beryllium sulfate** is ongoing, it is known to have significant biological effects. Notably, **beryllium sulfate** has been shown to activate a distinct branch of the p53 signaling network in certain cell lines without inducing DNA damage.[14] This leads to the upregulation of the cell cycle inhibitor p21, demonstrating a unique mechanism of cellular interaction compared to classic DNA-damaging agents.[14] It has also been documented that **beryllium sulfate** can modulate innate immune responses.[1]



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